

# handling and storage of 3,3,3-Trifluoropropionyl chloride

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## Compound of Interest

Compound Name: 3,3,3-Trifluoropropionyl chloride

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An In-depth Technical Guide to the Handling and Storage of **3,3,3-Trifluoropropionyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the safe handling, storage, and use of **3,3,3-Trifluoropropionyl chloride** (TFPC), a reactive acyl chloride crucial in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.<sup>[1]</sup> Adherence to strict safety protocols is essential when working with this corrosive and moisture-sensitive compound.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,3,3-Trifluoropropionyl chloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>2</sub> ClF <sub>3</sub> O	[2][3]
Molecular Weight	146.49 g/mol	[3]
CAS Number	41463-83-6	[1][2]
Appearance	Colorless liquid	[1]
Boiling Point	48.4°C at 760 mmHg	[1]
Density	1.422 g/cm <sup>3</sup>	[1]
Vapor Pressure	311.0 ± 0.1 mmHg at 25°C (Predicted)	[1]
Refractive Index	1.335	[1]

## Hazard Identification and Safety Precautions

**3,3,3-Trifluoropropionyl chloride** is a hazardous chemical that can cause severe skin burns, serious eye damage, and respiratory irritation.[2][3] It is classified as a corrosive substance.[2][4]

### GHS Hazard Statements

- H314: Causes severe skin burns and eye damage.[2][3]
- H318: Causes serious eye damage.[2]
- H335: May cause respiratory irritation.[2][3]

### Precautionary Statements

It is imperative to follow these precautionary measures to ensure safety:

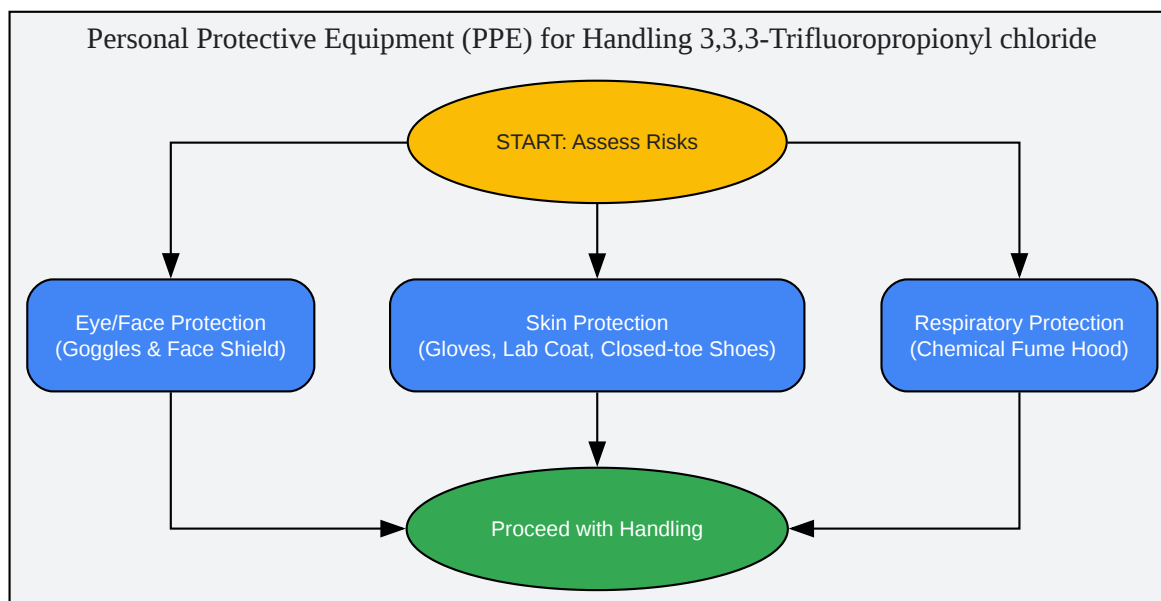
- P260: Do not breathe fumes, mist, spray, or vapors.[2]
- P264: Wash skin thoroughly after handling.[2]

- P271: Use only outdoors or in a well-ventilated area.[\[2\]](#)
- P280: Wear protective gloves, protective clothing, eye protection, and a face shield.[\[2\]](#)
- P301+P330+P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[\[2\]](#)
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)
- P310: Immediately call a POISON CENTER or doctor/physician.[\[5\]](#)

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **3,3,3-Trifluoropropionyl chloride**. This includes, but is not limited to:

- Eye and Face Protection: Chemical splash goggles and a face shield are mandatory to protect against splashes and corrosive vapors.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., butyl-rubber or nitrile), a flame-resistant lab coat, full-length pants, and closed-toe shoes are required.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Respiratory Protection: All work with **3,3,3-Trifluoropropionyl chloride** must be conducted in a certified chemical fume hood.[\[4\]](#)[\[6\]](#) If there is a risk of inhalation, a full-face respirator with a multi-purpose combination respirator cartridge should be used.[\[6\]](#)



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Caption: Required Personal Protective Equipment for handling **3,3,3-Trifluoropropionyl chloride**.

## Handling and Storage

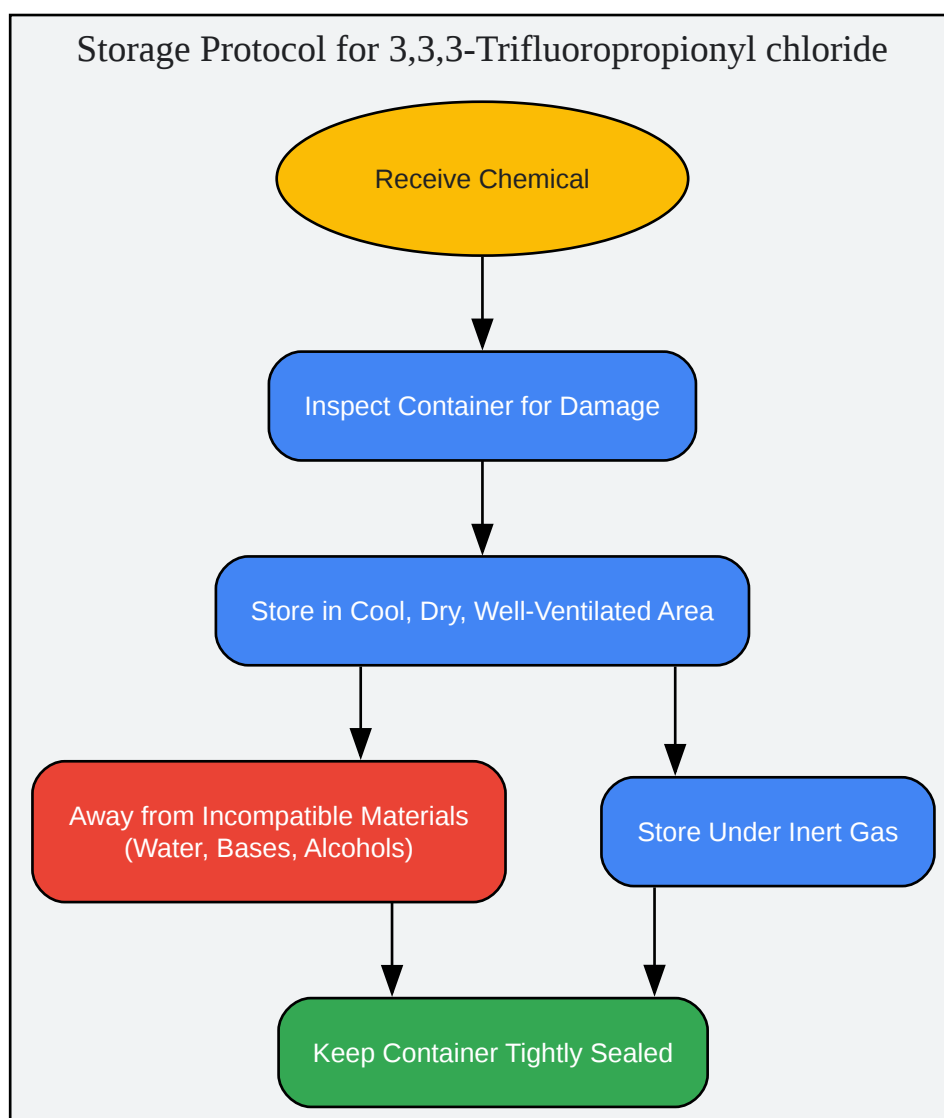
### Handling

- Handle **3,3,3-Trifluoropropionyl chloride** in a well-ventilated area, preferably within a certified chemical fume hood.[4][6]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or mist.[2]
- This compound is moisture-sensitive and reacts violently with water.[2][6] Keep away from water, moist air, and steam.[6]

- Use only non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[2\]](#)[\[6\]](#)
- Ground and bond containers during transfer.[\[6\]](#)
- Handle under an inert gas atmosphere (e.g., nitrogen or argon).[\[2\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[6\]](#)

## Storage

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)
- Store away from incompatible materials such as water, alcohols, strong bases, and oxidizing agents.[\[4\]](#)[\[9\]](#)
- Protect from moisture.[\[2\]](#)[\[9\]](#) Storage under an inert gas is recommended.[\[2\]](#)
- Store in a designated corrosives area.[\[9\]](#)



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Caption: Recommended storage protocol for **3,3,3-Trifluoropropionyl chloride**.

## Experimental Protocol: General Procedure for Acylation

The following is a general protocol for the use of **3,3,3-Trifluoropropionyl chloride** in an acylation reaction. Note: This is a generalized procedure and may need to be adapted for specific substrates and reaction conditions. Always consult relevant literature and perform a risk assessment before commencing any new reaction.

Objective: To perform an acylation of a generic amine substrate.

Materials:

- **3,3,3-Trifluoropropionyl chloride**
- Amine substrate
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Tertiary amine base (e.g., Triethylamine, Diisopropylethylamine)
- Nitrogen or Argon gas supply
- Schlenk line or similar inert atmosphere setup
- Magnetic stirrer and stir bar
- Round bottom flask and other appropriate glassware, oven-dried before use
- Syringes and needles

Procedure:

- **Inert Atmosphere Setup:** Assemble the reaction glassware and dry it thoroughly in an oven. Allow it to cool to room temperature under a stream of inert gas (Nitrogen or Argon).
- **Reagent Preparation:** In the reaction flask under an inert atmosphere, dissolve the amine substrate and the tertiary amine base in the anhydrous aprotic solvent.
- **Cooling:** Cool the reaction mixture to 0°C using an ice-water bath.
- **Addition of Acyl Chloride:** Slowly add **3,3,3-Trifluoropropionyl chloride** to the stirred reaction mixture via syringe. The addition should be dropwise to control the exothermic reaction.
- **Reaction:** Allow the reaction to warm to room temperature and stir for the required time (monitor by TLC or other appropriate analytical technique).

- **Quenching:** Once the reaction is complete, carefully quench the reaction by the slow addition of water or a saturated aqueous solution of a mild base (e.g., sodium bicarbonate). Caution: The quenching process is exothermic and will produce HCl gas. Ensure it is performed in a fume hood.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer with brine, dry it over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by an appropriate method, such as column chromatography or distillation.

## Emergency Procedures

### Spills

- Evacuate unnecessary personnel from the area.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)
- Wear appropriate PPE, including respiratory protection.[\[2\]](#)
- For small spills, absorb with a dry, inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[\[2\]](#)
- For large spills, dike the area to prevent spreading.[\[2\]](#)
- Do not allow the spilled material to enter drains or waterways.[\[5\]](#)

### First Aid

- **Inhalation:** Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[10\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[9\]](#)



- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][9]

## Disposal Considerations

Dispose of **3,3,3-Trifluoropropionyl chloride** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Empty containers may retain product residue and can be hazardous.[6]

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